

"scale-up synthesis of N-methyl-1-(4-nitrophenyl)methanesulfonamide"

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Compound of Interest

Compound Name: *N-methyl-1-(4-nitrophenyl)methanesulfonamide*

Cat. No.: B184191

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An Application Note and Protocol for the Scale-Up Synthesis of **N-methyl-1-(4-nitrophenyl)methanesulfonamide**

Introduction

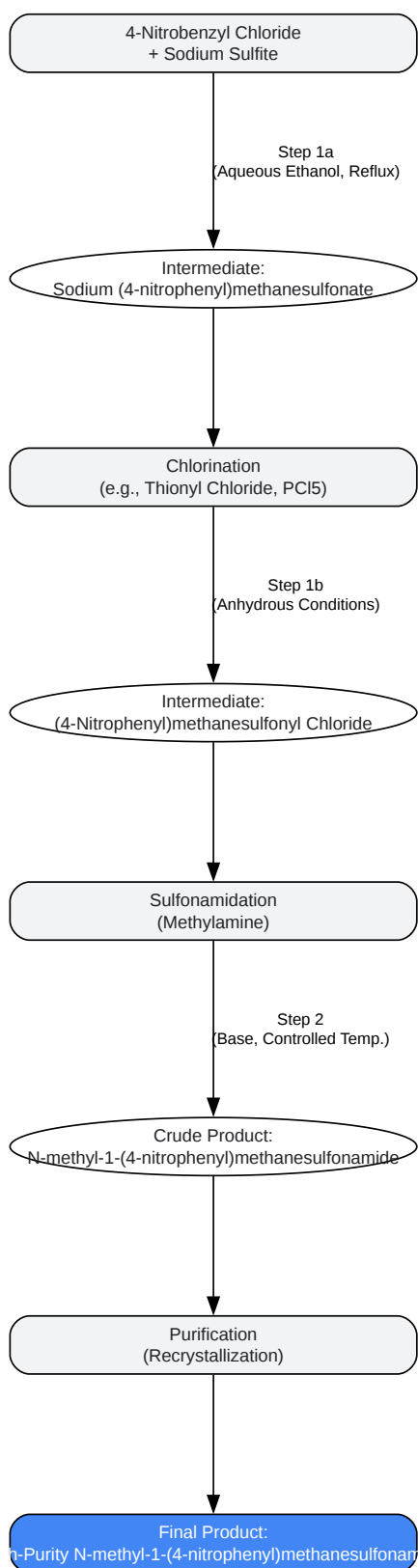
N-methyl-1-(4-nitrophenyl)methanesulfonamide (CAS No. 85952-29-0) is a key chemical intermediate and reagent, notably utilized in the pharmaceutical industry.[1][2] Its structure, featuring a sulfonamide linkage and a nitroaryl group, makes it a valuable building block in organic synthesis. Sulfonamides are a critical class of compounds in medicinal chemistry, recognized for a wide array of pharmacological applications.[3] The successful and safe scale-up of sulfonamide synthesis is a frequent challenge in process chemistry, requiring careful control of reaction conditions and handling of hazardous materials.[4]

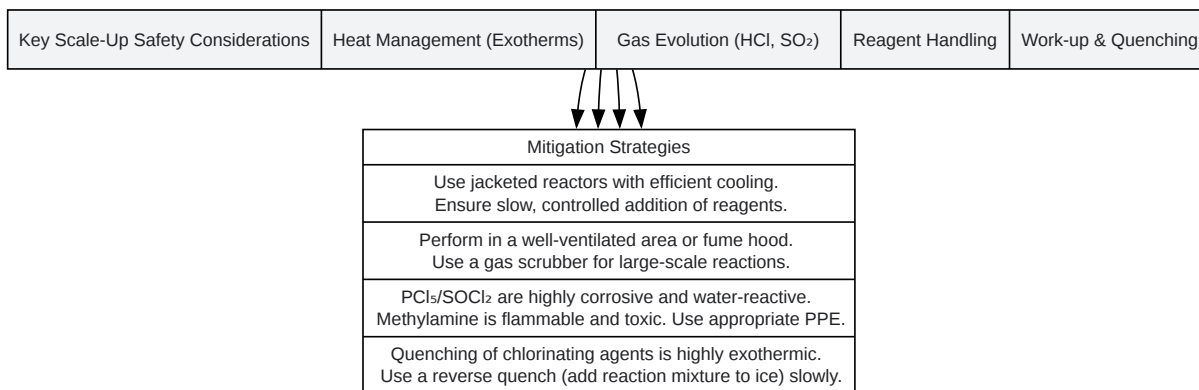
This document provides a detailed, robust, and scalable two-step protocol for the synthesis of **N-methyl-1-(4-nitrophenyl)methanesulfonamide**, starting from commercially available 4-nitrobenzyl chloride. The protocol is designed for researchers, scientists, and drug development professionals, offering in-depth technical guidance, process safety considerations, and analytical validation methods. The causality behind experimental choices is explained to empower the user with a deeper understanding of the process, ensuring both efficiency and safety at a larger scale.

Overall Reaction Scheme

The synthesis is accomplished in two primary stages:

- **Formation of the Sulfonyl Chloride:** 4-nitrobenzyl chloride is first converted to the corresponding sodium sulfonate salt via a reaction with sodium sulfite. This intermediate is then transformed into the reactive (4-nitrophenyl)methanesulfonyl chloride using a standard chlorinating agent.
- **Sulfonamidation:** The crude sulfonyl chloride is subsequently reacted with methylamine to yield the final product, **N-methyl-1-(4-nitrophenyl)methanesulfonamide**.





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References

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- To cite this document: BenchChem. ["scale-up synthesis of N-methyl-1-(4-nitrophenyl)methanesulfonamide"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b184191#scale-up-synthesis-of-n-methyl-1-4-nitrophenyl-methanesulfonamide\]](https://www.benchchem.com/product/b184191#scale-up-synthesis-of-n-methyl-1-4-nitrophenyl-methanesulfonamide)

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